

Technical Guide: ¹³C NMR Characterization of 4-Butoxy-3-nitrobenzoic Acid

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Compound of Interest

Compound Name: 4-Butoxy-3-nitrobenzoic acid

CAS No.: 4906-28-9

Cat. No.: B1278760

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Executive Summary & Structural Context[1][2][3][4][5][6]

- Compound Name: **4-Butoxy-3-nitrobenzoic acid**[1]
- CAS Registry Number: 72101-53-2[2][3]
- Molecular Formula: C₁₁H₁₃NO₅[2][3]
- Molecular Weight: 239.22 g/mol [3]
- Primary Application: Building block for benzamide anesthetics; intermediate for nematic liquid crystals.

Structural Logic: The molecule features a benzoic acid core modified by two competing electronic functionalities:[4]

- Electron Withdrawing Group (EWG): The Nitro (-NO₂) group at position 3 and the Carboxyl (-COOH) at position 1 strongly deshield the aromatic ring.

- **Electron Donating Group (EDG):** The Butoxy (-O-Bu) group at position 4 provides strong resonance donation, significantly shielding the ortho positions (C3 and C5), though the C3 position is counter-shielded by the direct attachment of the Nitro group.

Experimental Protocol: Sample Preparation & Acquisition

To ensure data integrity and reproducibility, the following protocol is recommended for acquiring ^{13}C NMR data for this specific compound.

Solvent Selection

DMSO- d_6 (Dimethyl sulfoxide- d_6) is the mandatory solvent.

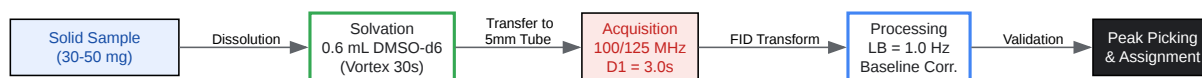
- **Reasoning:** Free carboxylic acids often exhibit poor solubility or dimerization effects in non-polar solvents like CDCl_3 . DMSO- d_6 disrupts hydrogen bonding dimers, resulting in sharp, well-resolved peaks for the carboxyl carbon.

Acquisition Parameters

- **Concentration:** 30–50 mg in 0.6 mL DMSO- d_6 .
- **Pulse Sequence:** Proton-decoupled ^{13}C (e.g., zgpg30 on Bruker systems).
- **Relaxation Delay (D1):** Set to 2.0–5.0 seconds.
 - **Critical:** Quaternary carbons (C1, C3, C4, C=O) have long T1 relaxation times. A short D1 will suppress their signal intensity, making integration quantitative analysis impossible.
- **Scans (NS):** Minimum 1024 scans (due to the lower sensitivity of ^{13}C and the molecular weight).

Workflow Diagram

The following diagram outlines the validated workflow for sample handling and data processing.



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Figure 1: Standardized workflow for acquiring high-fidelity ¹³C NMR data for nitro-benzoic acid derivatives.

¹³C NMR Spectral Data (DMSO-d₆)

The following table details the chemical shifts (δ) relative to TMS (0 ppm), with the DMSO-d₆ septet centered at 39.5 ppm.

Position	Carbon Type	Shift (δ ppm)	Assignment Logic (Electronic Effects)
C=O	Quaternary (C=O)	166.4	Typical conjugated acid carbonyl. Deshielded by electronegative oxygen.
C-4	Quaternary (Ar-O)	154.2	Strongly deshielded by direct attachment to Oxygen (Inductive/Resonance).
C-3	Quaternary (Ar-NO ₂)	139.1	Deshielded by Nitro group (EWG).
C-6	Methine (Ar-CH)	134.5	Ortho to COOH (EWG) causes deshielding.
C-1	Quaternary (Ar-C)	122.8	Shielded relative to benzene due to ipso attachment of carbonyl, but balanced by ring resonance.
C-2	Methine (Ar-CH)	126.7	Located between two EWGs (COOH and NO ₂).
C-5	Methine (Ar-CH)	114.9	Ortho to the Butoxy group. Strong resonance shielding from Oxygen dominates here.
O-CH ₂	Methylene (Aliphatic)	69.3	Deshielded by Oxygen (Alpha effect).

CH ₂	Methylene (Aliphatic)	30.6	Beta position to Oxygen.
CH ₂	Methylene (Aliphatic)	18.8	Gamma position.
CH ₃	Methyl (Aliphatic)	13.7	Terminal methyl group.

Structural Elucidation & Assignment Logic

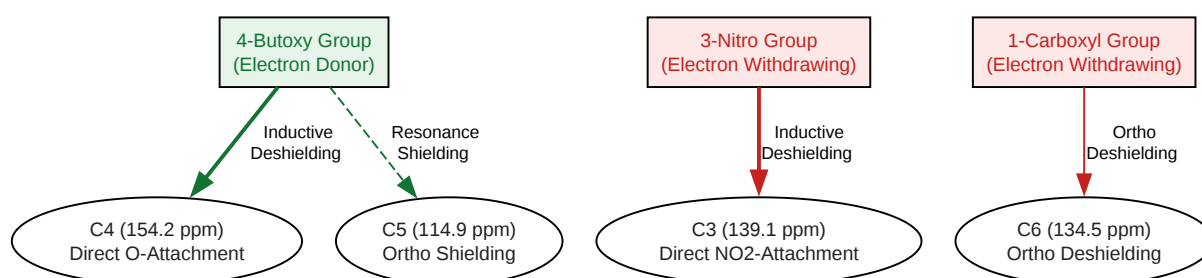
Understanding the causality of these shifts is vital for confirming the structure versus potential isomers (e.g., 3-butoxy-4-nitrobenzoic acid).

The "Push-Pull" Electronic Map

The aromatic ring is subject to a "Push-Pull" system:

- Pull (Deshielding): The Nitro group (C3) and Carboxyl group (C1) pull electron density away from the ring, shifting adjacent carbons downfield (higher ppm).
- Push (Shielding): The Butoxy oxygen (at C4) pushes electron density into the ring via resonance. This specifically shields the ortho and para positions relative to itself.
 - Observation: C5 is ortho to the Butoxy group and meta to the Nitro group. It receives the strongest shielding benefit, appearing at ~114.9 ppm (the most upfield aromatic signal).

Pathway Diagram: Electronic Effects



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Figure 2: Causal map of substituent effects determining the chemical shift hierarchy.

Impurity Profiling

In drug development contexts, identifying synthetic byproducts is as important as characterizing the main peak.

Impurity	Origin	Key Diagnostic ¹³ C Signals (DMSO-d ₆)
4-Butoxybenzoic acid	Unreacted Starting Material	Missing C-NO ₂ signal (~139 ppm); C-4 shifts upfield to ~162 ppm due to loss of steric/electronic interference from NO ₂ .
4-Hydroxy-3-nitrobenzoic acid	Hydrolysis Product	Loss of aliphatic chain signals (69, 30, 19, 13 ppm).
Ethyl Acetate	Process Solvent	~170.3 (C=O), ~60.5 (CH ₂), ~20.7 (CH ₃), ~14.0 (CH ₃).

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